

Technical Guide to Opal Blue SS: Safety, Handling, and Precautionary Measures

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Compound of Interest

Compound Name: *Opal Blue SS*

CAS No.: *2152-64-9*

Cat. No.: *B1197965*

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For Researchers, Scientists, and Drug Development Professionals

Introduction: Clarifying the Identity of Opal Blue SS

Opal Blue SS, also known by its synonyms Spirit Blue and C.I. Solvent Blue 23, is a triarylmethane dye.^[1] It is crucial for laboratory professionals to distinguish it from other dyes with similar names to ensure safe handling and accurate experimental outcomes. A significant point of potential confusion is its differentiation from 'Solvent Blue 35' or 'Sudan Blue II'. These are distinct chemical entities with different properties and safety profiles.

To ensure clarity and safety, always verify the substance using its unique Chemical Abstracts Service (CAS) number.

Identifier	Opal Blue SS / Spirit Blue	Solvent Blue 35 / Sudan Blue II
CAS Number	2152-64-9[2]	17354-14-2
Chemical Formula	C37H30ClN3[2]	C22H26N2O2
Molecular Weight	552.11 g/mol [2]	350.45 g/mol

This guide will focus exclusively on the safety and handling of **Opal Blue SS** (CAS No. 2152-64-9).

Physicochemical Properties

Understanding the fundamental properties of **Opal Blue SS** is the first step in safe laboratory practice. While comprehensive data is not always available, the following table summarizes its known characteristics.

Property	Value	Source(s)
Appearance	Green-light blue powder/crystals	[1][3]
Boiling Point	710.2°C at 760 mmHg	[4]
Flash Point	383.3°C	[4]
Water Solubility	Insoluble (2.081 µg/L at 25°C)	[1][3][4]
Ethanol Solubility	Slightly soluble	[1][3]
Behavior in Acid	Turns brown-light yellow in concentrated sulfuric acid, with a blue precipitate upon dilution.	[1][3][4]

Hazard Identification and Toxicological Profile: A Case of Limited Data

A thorough review of available safety data sheets (SDS) reveals a significant lack of comprehensive toxicological and ecological information for **Opal Blue SS**.^[5] Many standard fields for acute toxicity, carcinogenicity, mutagenicity, and environmental hazards are marked as "no data available."^[5]

This absence of data does not equate to an absence of hazard. In fact, it necessitates a more cautious and conservative approach to handling. The core principle of chemical safety—assuming a substance is hazardous until proven otherwise—is paramount when dealing with compounds like **Opal Blue SS** that have an incomplete toxicological profile.

According to available GHS (Globally Harmonized System) classifications, the substance is not currently classified with specific hazard statements.^{[5][6]} However, this is likely due to the lack of comprehensive testing rather than a definitive conclusion of non-hazardousness. Therefore, it is prudent to treat **Opal Blue SS** as a substance with the potential for eye, skin, and respiratory irritation, especially in its powdered form.

Safe Handling and Storage Protocols

Given the limited hazard data, the following handling and storage procedures are recommended based on best practices for handling powdered chemical dyes in a research setting.

Engineering Controls and Personal Protective Equipment (PPE)

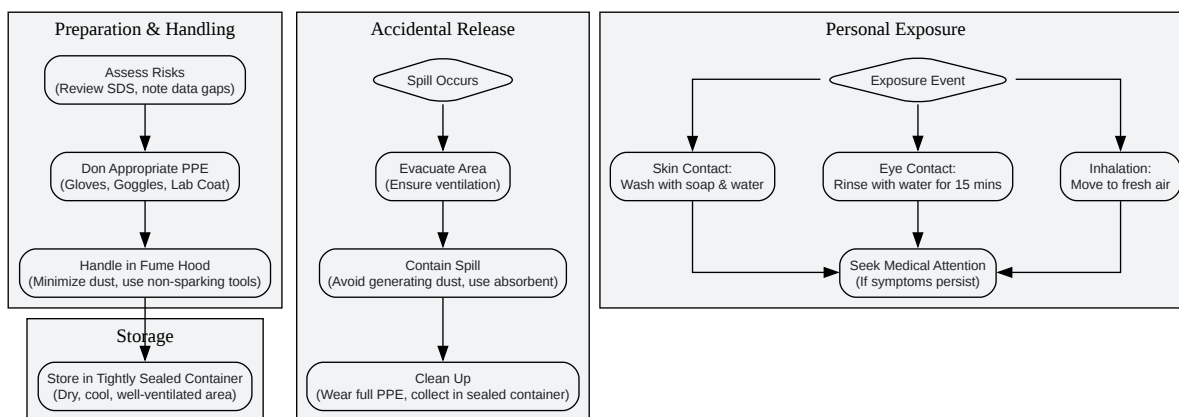
The primary objective is to minimize exposure through inhalation of dust and direct contact with skin and eyes.

- **Ventilation:** Always handle **Opal Blue SS** powder in a well-ventilated area.^[5] A chemical fume hood is the preferred engineering control to prevent the accumulation of airborne dust particles.
- **Personal Protective Equipment (PPE):** A comprehensive PPE strategy is mandatory.

PPE Category	Specification	Rationale
Eye/Face Protection	Safety glasses with side shields or chemical safety goggles.	Protects against airborne dust particles and accidental splashes.
Skin Protection	Chemical-resistant gloves (e.g., nitrile). A lab coat or other protective clothing is also required.	Prevents direct skin contact with the dye.
Respiratory Protection	If handling large quantities or if dust formation is likely outside of a fume hood, a NIOSH-approved respirator for particulates (e.g., N95) should be used.	Minimizes the risk of inhaling fine dust particles.

Workflow for Safe Handling and Emergency Response

The following diagram outlines the logical flow for safely managing **Opal Blue SS** in a laboratory setting, from preparation to disposal and emergency response.



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- To cite this document: BenchChem. [Technical Guide to Opal Blue SS: Safety, Handling, and Precautionary Measures]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1197965/docs#technical-guide-to-opal-blue-ss-safety-handling-and-precautionary-measures>]

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